

# Technical Safety & Handling Guide: 1-(Methylamino)propan-2-ol

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## Compound of Interest

Compound Name:	1-(Methylamino)propan-2-ol
CAS No.:	68037-48-9
Cat. No.:	B7806384

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## Executive Summary

**1-(Methylamino)propan-2-ol** (CAS: 16667-45-1), a secondary amino alcohol, serves as a critical intermediate in the synthesis of pharmaceutical compounds, chelating agents, and acid-gas scrubbing solvents.<sup>[1]</sup> While valuable for its bifunctional reactivity (amine and hydroxyl groups), it presents significant safety challenges in a laboratory setting.

This guide moves beyond basic Safety Data Sheet (SDS) summaries to provide a field-validated operational framework. The core hazards—corrosivity to tissue and combustibility—require strict engineering controls and specific personal protective equipment (PPE) protocols. This document outlines the causality behind safety decisions, ensuring researchers understand not just what to do, but why it fails if ignored.

## Physicochemical Profile & Hazard Identification

Understanding the physical properties is the first line of defense. The compound's basicity drives its corrosive nature, while its vapor pressure dictates ventilation requirements.

**Table 1: Critical Physicochemical Properties**

Property	Value / Characteristic	Operational Implication
CAS Number	16667-45-1	Unique identifier for inventory tracking.[1]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO	Low molecular weight facilitates skin permeation.
Physical State	Liquid (Colorless to pale yellow)	Viscosity changes with temperature; hygroscopic.
Boiling Point	~160–165 °C (Est.)	High boiling point implies low volatility but persistent residue.
Flash Point	> 60 °C (Combustible, Class IIIA)	Vapors can form explosive mixtures if heated above 60°C.
pH (10% aq.)	> 11.5 (Strongly Alkaline)	Immediate tissue necrosis upon contact.
Vapor Pressure	< 1 mmHg @ 20 °C	Inhalation hazard increases significantly during heating/reflux.

## GHS Hazard Classification[1]

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[2][3]
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3]
- Flammable Liquids (Category 4): Combustible liquid.[4][5]

## Mechanism of Injury & Toxicology

Expert Insight: Unlike acid burns, which coagulate proteins and form a barrier (eschar) that limits penetration, alkaline burns from amines like **1-(Methylamino)propan-2-ol** induce liquefactive necrosis.

- Saponification: The amine reacts with fatty acids in cell membranes, disrupting the lipid bilayer.
- Deep Penetration: The hydroxyl ions penetrate deep into tissues, causing damage long after surface rinsing seems complete.
- Delayed Onset: Inhalation of vapors may cause glottal edema (swelling of the throat) hours after exposure.

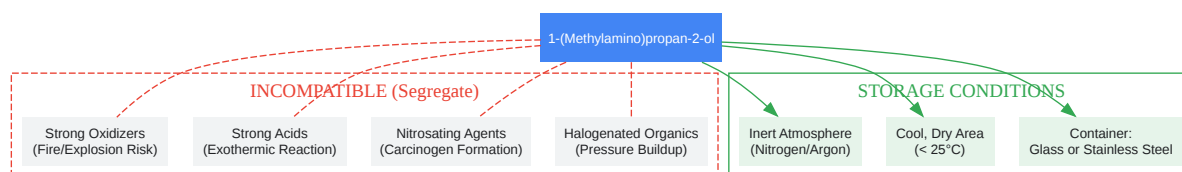
## Storage and Stability Protocols

The bifunctional nature of **1-(Methylamino)propan-2-ol** makes it susceptible to degradation and dangerous incompatibility.

## Incompatibility Logic

- Oxidizing Agents: Reaction with strong oxidizers (e.g., peroxides, permanganates) can be hypergolic (ignite spontaneously).
- Acids: Exothermic neutralization. Reaction with nitrous acid ( $\text{HNO}_2$ ) can form nitrosamines, which are potent carcinogens.
- Carbon Dioxide: Amines absorb atmospheric  $\text{CO}_2$  to form carbamates/carbonates, clogging lines and altering stoichiometry.

## Diagram 1: Storage Segregation Logic



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Caption: Storage logic emphasizing segregation from oxidizers/acids and the necessity of inert atmosphere to prevent carbamate formation.

## Engineering Controls & Personal Protective Equipment (PPE)[6] Ventilation[4][5][6][7][8]

- Mandatory: Handle only in a chemical fume hood with a face velocity of 80–100 fpm.
- Prohibited: Recirculating laminar flow hoods (these do not protect the user from vapors).

### PPE Selection Matrix

The choice of gloves is critical.[6][7] Latex gloves are permeable to many amines and offer insufficient protection.

PPE Component	Recommendation	Technical Rationale
Eye Protection	Chemical Splash Goggles + Face Shield	Alkaline burns to the cornea are often irreversible. Safety glasses allow vapor entry.
Gloves (Splash)	Nitrile (min 5 mil)	Good resistance to incidental splashes. Change immediately upon contamination.[3][4][8]
Gloves (Immersion)	Butyl Rubber or Neoprene	Superior permeation resistance for extended handling or spill cleanup.
Body Protection	Lab Coat (Poly-cotton) + Chemical Apron	Cotton absorbs; a rubber/Tyvek apron prevents soak-through to skin.

## Experimental Workflow: Safe Handling Protocol Pre-Operational Check

- Verify fume hood function.

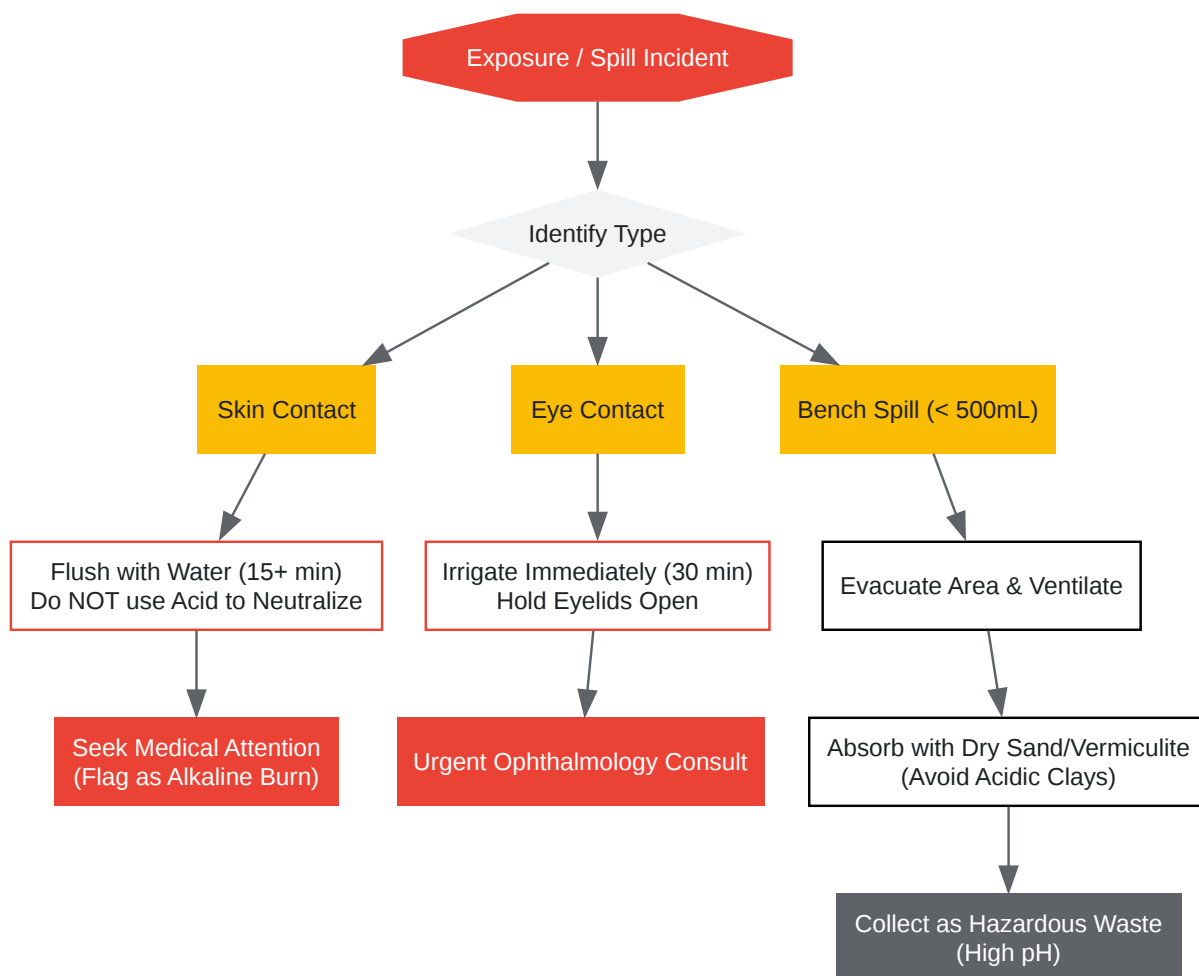
- Clear work area of incompatible solvents (e.g., dichloromethane, which can react with amines).
- Prepare a neutralization station (dilute acetic acid or citric acid) nearby for surface decontamination (NOT for skin).

## Transfer Protocol

Objective: Prevent aerosolization and moisture ingress.

- Purge: Flush the receiving vessel with dry Nitrogen.
- Transfer: Use a cannula transfer or a positive-displacement pipette for small volumes. Avoid pouring from high heights.
- Seal: Parafilm or cap immediately after use to prevent CO<sub>2</sub> absorption.

## Diagram 2: Emergency Response Decision Logic



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Caption: Emergency workflow highlighting the critical prohibition of neutralizing skin burns with acid and the requirement for prolonged irrigation.

## Waste Disposal & Decontamination[4][11]

Self-Validating Disposal System: Never dispose of amines down the drain. Their alkalinity disrupts municipal water treatment bacteria and is illegal in most jurisdictions.

- Segregation: Collect in a dedicated "Basic Organic Waste" container.
  - Why: Mixing with "Acidic Waste" containers can cause violent exothermic eruptions and geysers.

- Labeling: Clearly mark as "Corrosive, Flammable, Toxic".
- Glassware Cleaning:
  - Rinse glassware with a dilute acid (e.g., 5% HCl) in a fume hood to convert the residual amine to a water-soluble salt.
  - Follow with water and acetone rinses.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 86049, **1-(Methylamino)propan-2-ol**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - **1-(methylamino)propan-2-ol**. Retrieved from [\[Link\]](#)<sup>[9]</sup>
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (Amines). Retrieved from [\[Link\]](#)<sup>[10]</sup>

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## Sources

- 1. [1-\(Methylamino\)propan-2-ol | C4H11NO | CID 86049 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [sasoldcproducts.blob.core.windows.net \[sasoldcproducts.blob.core.windows.net\]](#)
- 3. [echemi.com \[echemi.com\]](#)
- 4. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 5. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 6. [Glove Chemical Compatibility Guide | Office of Research Environmental Health and Safety | USU \[research.usu.edu\]](#)

- [7. diplomatacomercial.com](http://7.diplomatacomercial.com) [[diplomatacomercial.com](http://diplomatacomercial.com)]
- [8. nipponnyukazai.co.jp](http://8.nipponnyukazai.co.jp) [[nipponnyukazai.co.jp](http://nipponnyukazai.co.jp)]
- [9. www2.mst.dk](http://9.www2.mst.dk) [[www2.mst.dk](http://www2.mst.dk)]
- [10. safety.fsu.edu](http://10.safety.fsu.edu) [[safety.fsu.edu](http://safety.fsu.edu)]
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